

diphenyl phosphite molecular formula and molar mass

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Compound of Interest

Compound Name: *Diphenyl phosphite*

Cat. No.: *B166088*

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An In-depth Technical Guide on Diphenyl Phosphite

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides the fundamental molecular properties of **diphenyl phosphite**, a compound utilized in various chemical syntheses.

Diphenyl phosphite is a diorganophosphite compound that appears as a colorless, viscous liquid^[1]. It is used as a reactant in the synthesis of various organic compounds, including α -hydroxyphosphonates and α -aminomethanephosphonates^{[2][3]}. Additionally, it finds application as a stabilizer in the production of polymers to enhance their thermal and oxidative stability^[4].

Core Molecular Data

The fundamental quantitative data for **diphenyl phosphite** is summarized in the table below.

Property	Value	Citations
Molecular Formula	$C_{12}H_{11}O_3P$	[3][4][5][6][7]
Molar Mass	234.19 g/mol	[1][2][3][5][6][7][8]
Linear Formula	$(C_6H_5O)_2P(O)H$	[2]
Appearance	Colorless liquid	[1][4]
Density	1.223 g/mL at 25 °C	[2][3]
Melting Point	12 °C	[1][2]
Boiling Point	218-219 °C at 26 mmHg	[2][3]
Refractive Index	n _{20/D} 1.558	[2][3]

Note on Advanced Requirements:

- **Experimental Protocols:** The determination of fundamental properties such as molecular formula and molar mass are standard analytical procedures in chemistry and are not typically presented as detailed, citable experimental protocols for a specific compound in this context.
- **Visualization:** Signaling pathways and experimental workflows are not applicable to the intrinsic molecular properties of a single chemical compound like **diphenyl phosphite**. Therefore, no Graphviz diagrams have been generated.

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References

- 1. Diphenylphosphite - Wikipedia [en.wikipedia.org]
- 2. Diphenyl phosphite 4712-55-4 [sigmaaldrich.com]

- 3. DIPHENYL PHOSPHITE | 4712-55-4 [chemicalbook.com]
- 4. Page loading... [wap.guidechem.com]
- 5. Diphenyl phosphite | C12H11O3P | CID 62550 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. chemscene.com [chemscene.com]
- 7. echemi.com [echemi.com]
- 8. Diphenyl Phosphite (contains about 5% Phenol) | 4712-55-4 | FD60343 [biosynth.com]
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